

"Compound 401 as a tool for signal transduction research"

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Compound of Interest

Compound Name: Compound 401

Cat. No.: B1669304

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ABN401: A Selective MET Tyrosine Kinase Inhibitor

Application Note:

ABN401 is a potent and highly selective ATP-competitive inhibitor of the c-MET receptor tyrosine kinase.[1] Dysregulation of the MET signaling pathway, through gene amplification, mutation, or overexpression, is a key driver in the development and progression of various cancers.[2] ABN401 effectively suppresses MET autophosphorylation and downstream signaling pathways, such as the PI3K/AKT and RAS/MEK/ERK pathways, leading to the inhibition of cell proliferation and induction of apoptosis in MET-addicted cancer cells.[1] Its high selectivity minimizes off-target effects, making it a valuable tool for studying MET-dependent signaling and a promising candidate for targeted cancer therapy.[1]

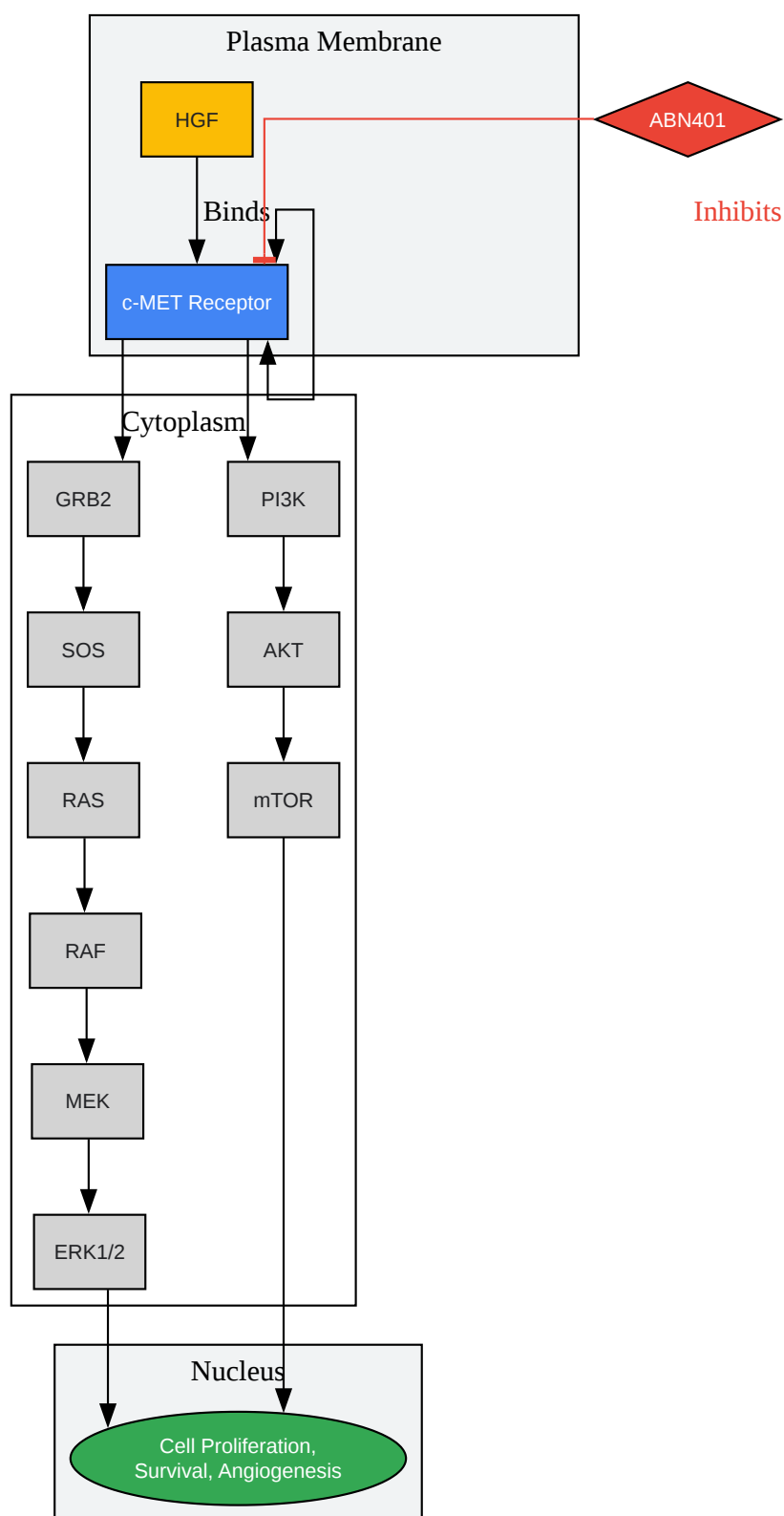
Quantitative Data:

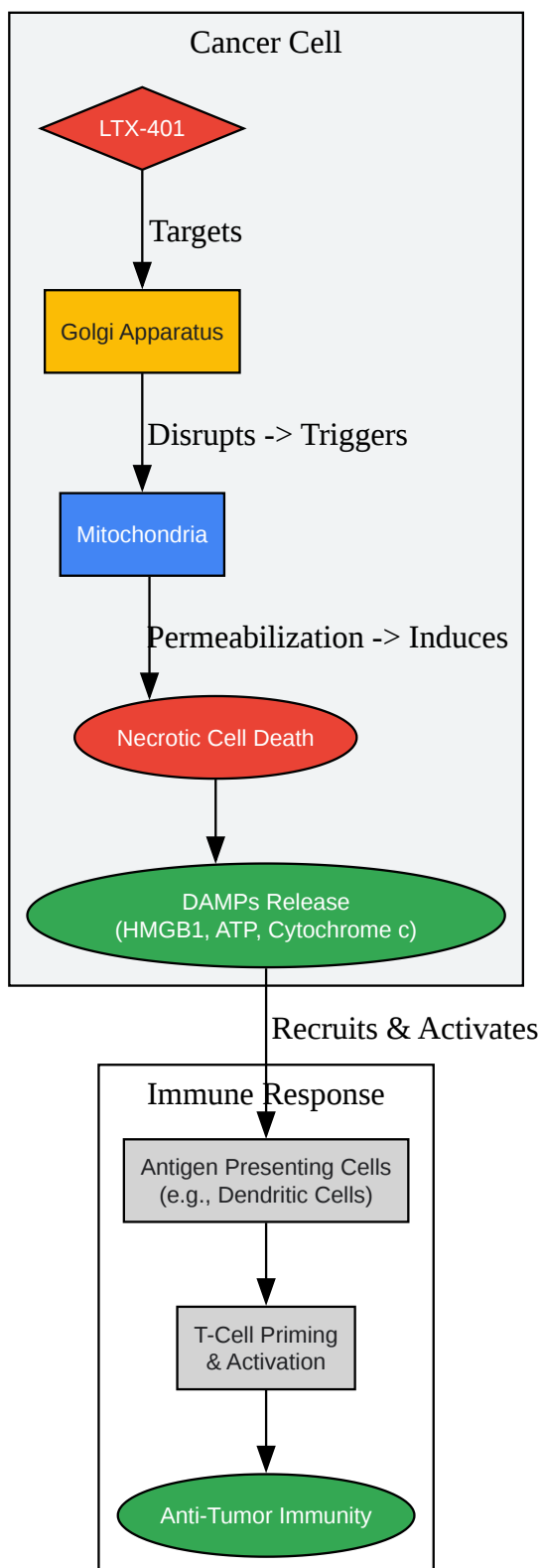
Table 1: In Vitro Efficacy of ABN401

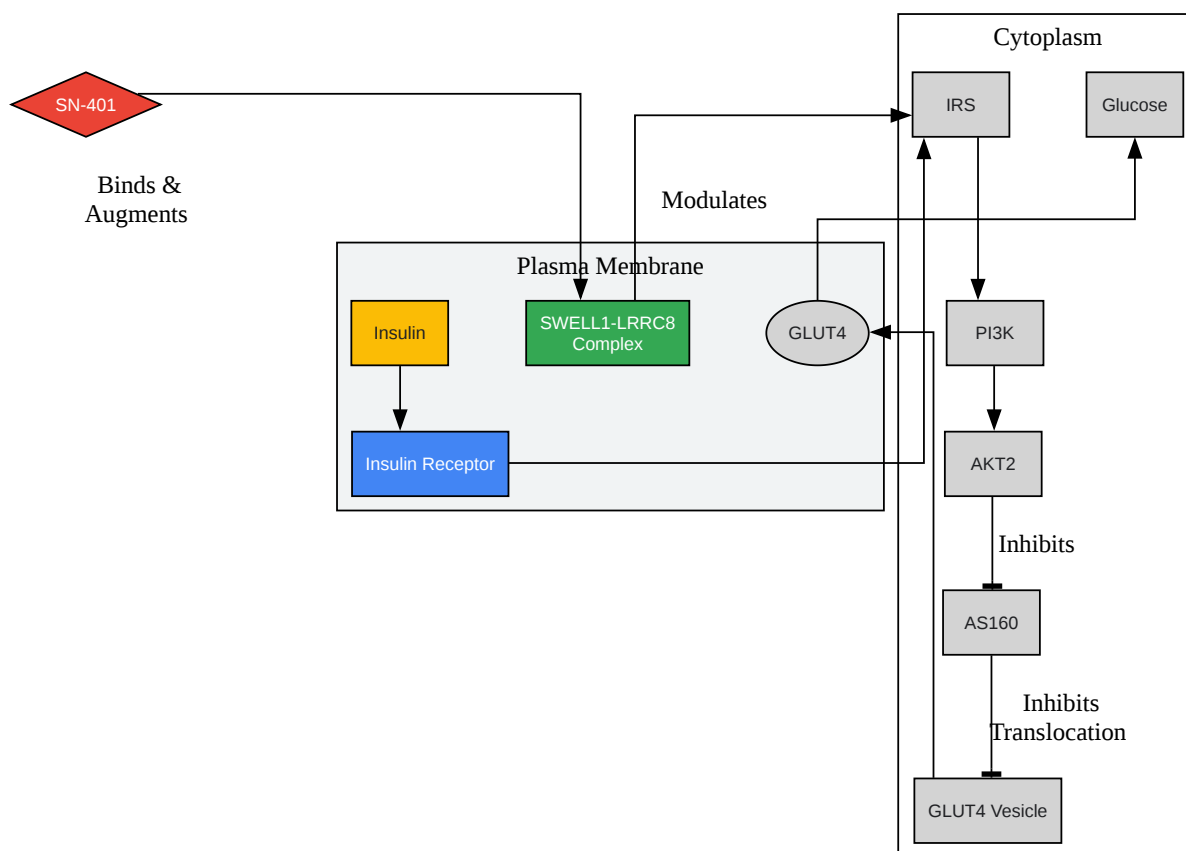
Cell Line	Cancer Type	MET Status	IC50 (nM)
SNU5	Gastric Cancer	MET Amplification	~2
Hs746T	Gastric Cancer	MET Amplification	~5
EBC-1	Lung Cancer	MET Amplification	~3
SNU638	Gastric Cancer	MET Overexpression	~43
H1993	Lung Cancer	MET Exon 14 Skipping	~30

Data compiled from a
study on the
therapeutic efficacy of
ABN401.[\[1\]](#)

Signaling Pathway Diagram:







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References

- 1. Therapeutic Efficacy of ABN401, a Highly Potent and Selective MET Inhibitor, Based on Diagnostic Biomarker Test in MET-Addicted Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Therapeutic Efficacy of ABN401, a Highly Potent and Selective MET Inhibitor, Based on Diagnostic Biomarker Test in MET-Addicted Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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